

Operational Guide: Safe Disposal and Handling of 1-Indanone, 2-(chloroacetyl)-

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Compound of Interest

Compound Name: 1-Indanone, 2-(chloroacetyl)-

CAS No.: 91063-83-1

Cat. No.: B11895713

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Emergency Overview & Chemical Identity

CRITICAL DATA INTEGRITY ALERT: The CAS number 14459-66-6 is frequently associated in public databases with Potassium Ferrocyanide derivatives.^[1] Verify your specific container's label and structure.^{[1][2][3]} This guide addresses the organic intermediate **1-Indanone, 2-(chloroacetyl)-** based on its functional group chemistry (α -chloroketone/ β -dicarbonyl).^[1]

- Chemical Class:
 - Halogenated Ketone /
 - Dicarbonyl^[1]
- Primary Hazards:
 - Lachrymator: Potent eye and respiratory irritant.^{[1][2][3]}
 - Alkylating Agent: High potential for irreversible binding to DNA/proteins (mutagenic/cytotoxic).^{[1][2][3]}

- Corrosive: Causes severe skin burns and eye damage.[1][2][3]
- Waste Category: Halogenated Organic Waste (High-Temperature Incineration).[1][2][3]

Pre-Disposal Characterization

Before entering the waste stream, the material must be characterized to ensure compatibility.[2][3] The 2-(chloroacetyl) moiety renders this compound highly electrophilic.[1][2][3]

Property	Operational Implication
Reactivity	Reacts violently with strong nucleophiles (amines, thiols) and strong bases.[1]
Stability	Susceptible to hydrolysis; releases HCl upon contact with moisture.[1][2][3]
Physical State	Typically a solid (crystalline powder) or oil depending on purity.[2][3]
Incompatibility	DO NOT MIX with oxidizers, strong bases, or alkali metals in the waste container.[2][3]

Disposal Procedures (Step-by-Step)

A. Solid Waste (Pure Substance or Contaminated Solids)

For expired reagents, reaction byproducts, or contaminated gloves/wipes.[2][3]

- Segregation: Isolate from general organic trash.[1][2][3] Do not combine with non-halogenated solvents.[1][2][3]
- Primary Packaging:
 - Place the material in a clear, sealable polyethylene bag (minimum 4 mil thickness).[2][3]
 - If the material is a fine powder, double-bag to prevent dust generation.[1][2]
- Secondary Containment:

- Place the sealed bag into a wide-mouth HDPE (High-Density Polyethylene) jar or a dedicated "Solid Halogenated Waste" drum.[1]
- Labeling:
 - Affix a hazardous waste label.[1][2][3]
 - Constituents: "**1-Indanone, 2-(chloroacetyl)-**" (99%).[1]
 - Hazard Checkboxes: Check "Toxic," "Corrosive," and "Irritant." [2][3]
 - Note: Add "LACHRYMATOR" in bold marker on the label.[1][2][3]

B. Liquid Waste (Reaction Mixtures/Mother Liquors)

For solutions containing the compound.[2][3]

- Solvent Compatibility: Ensure the carrier solvent is compatible with halogenated waste streams (e.g., DCM, Chloroform, Ethyl Acetate).[2][3]
- Container: Use a standard safety solvent can (HDPE or coated steel) designated for "Halogenated Solvents." [1][2][3]
- pH Check: If the solution was part of a reaction quench, verify pH is between 5–9. Acidic solutions (generating HCl) should be neutralized carefully with Sodium Bicarbonate before adding to the solvent drum to prevent drum corrosion.[1][2][3]
- Prohibition: Never pour into laboratory drains.

Spill Response & Quenching Protocol

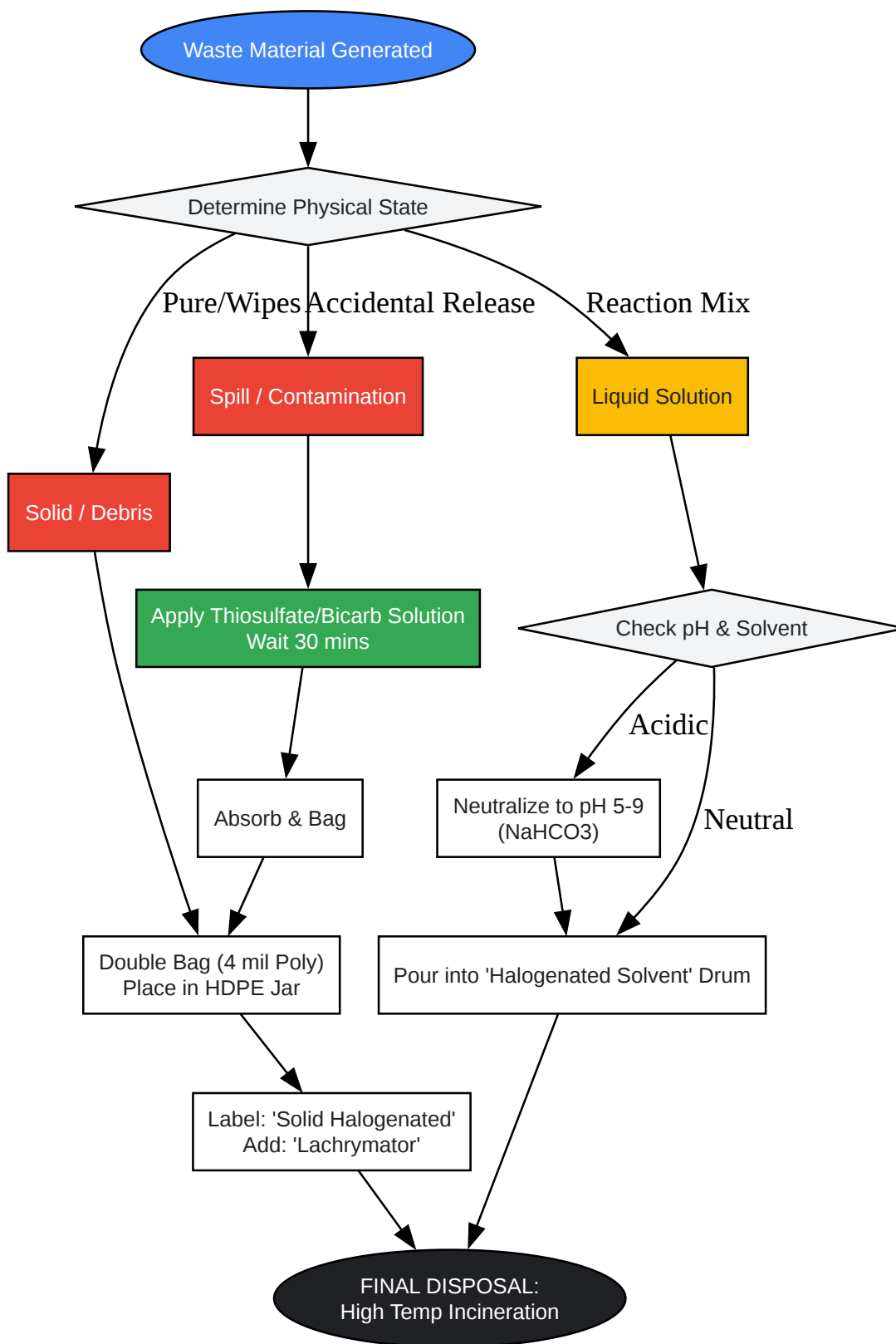
For immediate neutralization of spills or cleaning of highly contaminated glassware.

Mechanism: The objective is to destroy the reactive alkyl chloride site using a soft nucleophile (Thiosulfate) rather than a hard base, which prevents polymerization or toxic gas evolution.[2][3]

Quenching Solution (The "Pink Solution"):

- Composition: 5% Sodium Thiosulfate () + 5% Sodium Bicarbonate () in water.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Action:
 - Cover the spill with absorbent pads soaked in the Quenching Solution.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Wait 30 minutes to allow the nucleophilic substitution () to occur.
 - Collect the pads as solid hazardous waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Clean the surface with soap and water.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Decision Logic & Workflow



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Caption: Operational decision tree for segregating and processing 2-(chloroacetyl)-1-indanone waste streams.

References

- National Institutes of Health (PubChem).Compound Summary: Alpha-Chloro Ketones and Derivatives.[1][2][3] Source: [1][2][3]
- Georgia Institute of Technology (EHS).Spill Kits and Spill Clean Up Procedures (Halogenated Agents).[1][2][3] Source: [1][2][3]
- City University of New York (CUNY).Laboratory Chemical Spill Cleanup and Response Guide (Alkylating Agents). Source: [1][2][3]
- University of Denver.Quenching Reactive Substances (Standard Operating Procedure). Source: [1][2][3]

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Sources

- 1. 2-Indanone | C₉H₈O | CID 11983 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Potassium ferricyanide - Wikipedia [en.wikipedia.org]
- 3. Potassium ferrocyanide - Wikipedia [en.wikipedia.org]
- 4. fishersci.com [fishersci.com]
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